

"1,3-Dimethylbutyl acetate" physical characteristics and constants

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Compound of Interest

Compound Name: 1,3-Dimethylbutyl acetate

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1,3-Dimethylbutyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical characteristics of **1,3-Dimethylbutyl acetate**. The information is presented to support research, development, and quality control activities, with a focus on clarity and practical application.

Core Physical and Chemical Constants

1,3-Dimethylbutyl acetate, also known as 4-methylpentan-2-yl acetate, is a colorless liquid recognized by its mild, pleasant, fruity odor.^[1] It is an ester commonly used as a solvent. The quantitative physical and chemical properties of **1,3-Dimethylbutyl acetate** are summarized in the table below for easy reference and comparison.

Property	Value	Units
IUPAC Name	4-methylpentan-2-yl acetate	-
CAS Number	108-84-9	-
Molecular Formula	C8H16O2	-
Molecular Weight	144.21	g/mol
Density	0.86	g/cm ³ at 20°C
Boiling Point	144 - 147.5	°C at 760 mmHg
Melting Point	-63.8	°C
Flash Point	45	°C (closed cup)
Refractive Index	1.411	at 20°C
Vapor Pressure	2.91	mmHg at 25°C
Water Solubility	0.08	g/100 mL
LogP (Octanol/Water Partition Coefficient)	1.98410	-

Experimental Protocols for Determination of Physical Constants

The following section outlines generalized experimental methodologies for determining the key physical constants of liquid chemicals like **1,3-Dimethylbutyl acetate**, based on established OECD and ASTM guidelines.

Density Determination (Based on OECD 109, ASTM D4052)

The density of a liquid can be determined using a pycnometer or a digital density meter.^{[2][3][4]}

- Principle: Density is the mass per unit volume of a substance.^[3]
- Apparatus: Pycnometer, analytical balance, temperature-controlled water bath.

- Methodology:
 - The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately determined.
 - The pycnometer is filled with the test substance (**1,3-Dimethylbutyl acetate**), taking care to avoid air bubbles.
 - The filled pycnometer is placed in a temperature-controlled water bath to reach thermal equilibrium (e.g., 20°C).
 - The pycnometer is removed from the bath, carefully dried, and weighed to determine the mass of the substance.
 - The density is calculated by dividing the mass of the substance by the calibrated volume of the pycnometer.

Boiling Point Determination (Based on OECD 103)

Several methods can be used to determine the boiling point of a liquid, including the ebulliometer, dynamic method, and the Siwoloboff method.[\[5\]](#)[\[6\]](#)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[5\]](#)[\[6\]](#)
- Apparatus: Boiling tube, thermometer, capillary tube, heating bath.
- Methodology (Siwoloboff Method):
 - A small amount of the liquid is placed in a boiling tube.
 - A capillary tube, sealed at one end, is placed open-end down into the liquid.
 - The apparatus is gently heated in a bath.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.

- Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Refractive Index Determination (Based on ASTM D1218)

The refractive index is typically measured using an Abbé refractometer.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Principle: The refractive index of a medium is the ratio of the speed of light in a vacuum to the speed of light in that medium.[\[11\]](#)
- Apparatus: Abbé refractometer with a light source and a constant temperature circulating bath.
- Methodology:
 - The refractometer prisms are cleaned and calibrated using a standard of known refractive index.
 - A few drops of the sample are placed on the surface of the prism.
 - The prisms are closed, and the sample is allowed to come to the desired temperature (e.g., 20°C).
 - The light source is adjusted, and the refractometer is focused until the dividing line between the light and dark fields is sharp.
 - The refractive index is read from the instrument's scale.

Flash Point Determination (Based on ASTM D93)

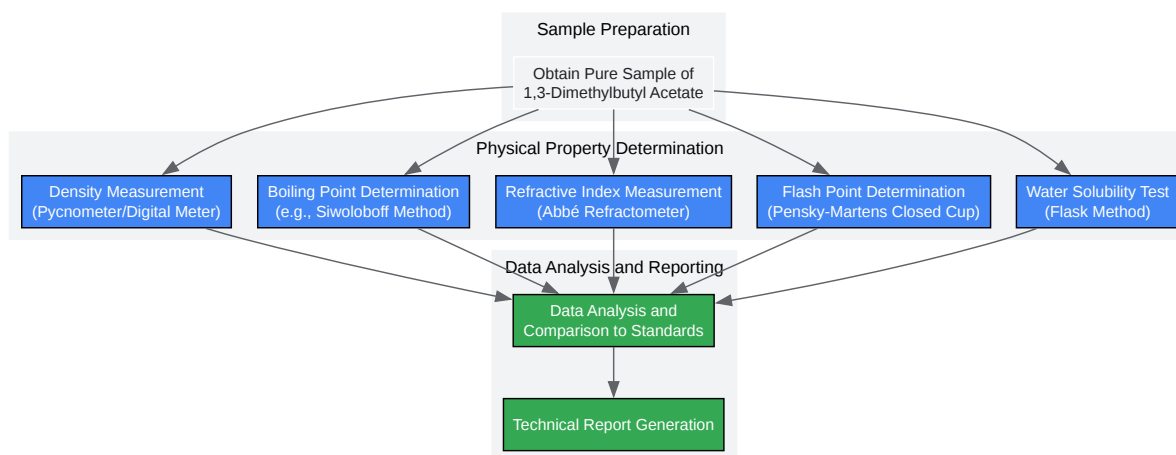
The flash point is determined using a closed-cup tester, such as the Pensky-Martens apparatus.[\[12\]](#)[\[13\]](#)

- Principle: The flash point is the lowest temperature at which a liquid gives off sufficient vapor to form an ignitable mixture with air near the surface of the liquid.[\[12\]](#)
- Apparatus: Pensky-Martens closed-cup tester.

- Methodology:
 - The sample is placed in the test cup of the apparatus.
 - The lid is closed, and the sample is heated at a slow, constant rate while being stirred.
 - At specified temperature intervals, an ignition source is introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Experimental Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of a liquid chemical such as **1,3-Dimethylbutyl acetate**.



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Caption: Workflow for Physical Property Characterization.

Safety Information

1,3-Dimethylbutyl acetate is a flammable liquid and vapor.[5] It is advisable to handle this chemical in a well-ventilated area and away from heat, sparks, and open flames.[5] For detailed safety information, please refer to the Safety Data Sheet (SDS).

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